

Best practices for storing and handling DNQX

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Compound of Interest		
Compound Name:	Dnqx	
Cat. No.:	B373922	Get Quote

DNQX Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **DNQX**, along with troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may arise during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **DNQX** and what is its primary mechanism of action?

A1: **DNQX** (6,7-dinitroquinoxaline-2,3-dione) is a selective and competitive antagonist of non-NMDA ionotropic glutamate receptors, specifically targeting AMPA (α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) and kainate receptors.[1][2][3] By blocking these receptors, **DNQX** inhibits excitatory synaptic transmission in the central nervous system.[3]

Q2: What is the difference between **DNQX** and **DNQX** disodium salt?

A2: The primary difference is their solubility. **DNQX** disodium salt is a more water-soluble form of **DNQX**, making it suitable for experiments where aqueous solutions are required.[4] Standard **DNQX** is poorly soluble in water and requires organic solvents like DMSO for dissolution.

Q3: How should I store **DNQX** powder and its stock solutions?



A3: **DNQX** powder should be stored at room temperature and desiccated. For stock solutions, it is recommended to aliquot and store them at -20°C for up to one year or at -80°C for up to two years to prevent degradation from repeated freeze-thaw cycles.

Q4: What are the recommended solvents for preparing **DNQX** stock solutions?

A4: For standard **DNQX**, Dimethyl sulfoxide (DMSO) is the most common solvent. For **DNQX** disodium salt, water is the recommended solvent.

Troubleshooting Guide



Issue	Potential Cause	Troubleshooting Steps
Precipitation in aqueous buffer	The concentration of DNQX (non-salt form) exceeds its solubility in the aqueous buffer. The final concentration of the organic solvent (e.g., DMSO) in the working solution is too low to maintain solubility.	Use DNQX disodium salt for aqueous solutions. For standard DNQX, ensure the final DMSO concentration is sufficient to keep the compound dissolved. Gentle warming or sonication may help in redissolving the precipitate. Prepare fresh working solutions daily.
Inconsistent or no effect in experiments	Degradation of DNQX: Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature). Incorrect concentration: Calculation errors or inaccurate measurement. pH of the medium: The activity of DNQX can be pH-dependent.	Prepare fresh stock solutions from powder. Aliquot stock solutions to minimize freezethaw cycles. Verify calculations and ensure accurate pipetting. Check the pH of your experimental buffer and adjust if necessary.
Toxicity observed in cell culture	High concentrations of DNQX or the solvent (DMSO) can be toxic to cells. Some studies suggest DNQX may have neurotoxic effects independent of AMPA receptor antagonism at high doses.	Perform a dose-response curve to determine the optimal, non-toxic concentration for your cell type. Ensure the final concentration of DMSO in the culture medium is at a non-toxic level (typically <0.5%).

Experimental Protocols Preparation of DNQX Stock Solution (in DMSO)

• Weigh the desired amount of **DNQX** powder in a sterile microcentrifuge tube.



- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the solution until the DNQX is completely dissolved. Long sonication may be required for higher concentrations.
- Aliquot the stock solution into smaller, single-use volumes.
- Store the aliquots at -20°C or -80°C.

Preparation of DNQX Working Solution for Cell Culture

- Thaw a single-use aliquot of the **DNQX** stock solution at room temperature.
- Dilute the stock solution in your cell culture medium to the desired final working concentration.
- · Mix thoroughly by gentle pipetting.
- Apply the working solution to your cell cultures immediately.

Preparation of DNQX for In Vivo Injection

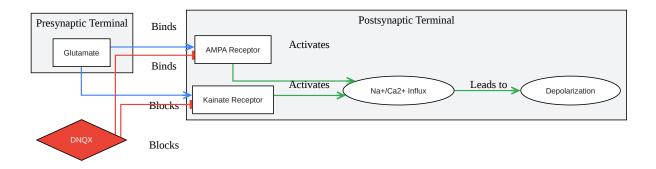
This protocol is for preparing a **DNQX** solution for intraperitoneal injection.

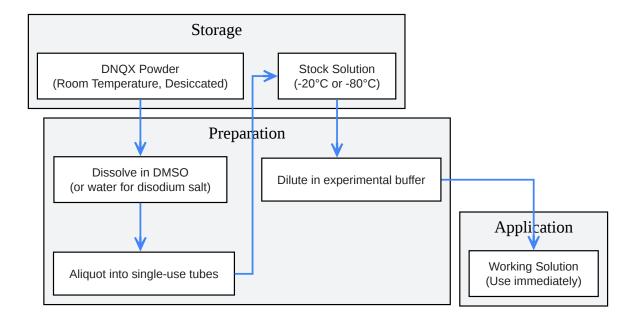
- Prepare a stock solution of **DNQX** in DMSO (e.g., 20.8 mg/mL).
- To prepare a 1 mL working solution, sequentially add the following, ensuring the solution is mixed well after each addition:
 - 100 μL of the DNQX/DMSO stock solution
 - 400 μL of PEG300
 - 50 μL of Tween-80
 - 450 μL of saline (0.9% NaCl in ddH₂O)
- This will result in a clear solution with a DNQX concentration of approximately 2.08 mg/mL.



• It is recommended to prepare this working solution fresh on the day of use. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Signaling Pathways and Workflows





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